

Spectroscopic Profiling of 3-Nitro-9-phenyl-9H-carbazole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Nitro-9-phenyl-9H-carbazole

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Target Audience: Analytical Chemists, Materials Scientists, and Drug Development Professionals
Document Type: In-Depth Technical Whitepaper

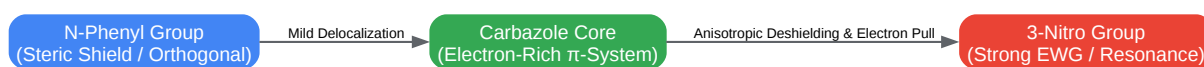
Executive Summary

3-Nitro-9-phenyl-9H-carbazole (3-NPK) is a highly conjugated, electron-deficient heterocycle utilized extensively as an intermediate in the synthesis of organic light-emitting diodes (OLEDs), hole-transporting materials, and bioactive pharmaceutical scaffolds. The functionalization of the carbazole core with a strong electron-withdrawing nitro group at the C-3 position, coupled with an orthogonal N-phenyl ring, creates a highly specific electronic environment.

As a Senior Application Scientist, I have designed this guide to move beyond mere data tabulation. This whitepaper deconstructs the causality behind the spectroscopic behavior of 3-NPK across Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) platforms, providing self-validating analytical protocols to ensure absolute structural confirmation.

Molecular Architecture & Electronic Causality

The spectroscopic signatures of 3-NPK are dictated by its "push-pull" electronic distribution. The carbazole core is inherently electron-rich; however, the introduction of the C-3 nitro group drastically alters the local electron density via both inductive (-I) and resonance (-M) effects. Meanwhile, the N-phenyl group acts as a steric shield and mild electron modulator, twisting out of coplanarity with the carbazole plane to minimize steric clash with the C-1 and C-8 protons.



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Fig 1: Electronic Push-Pull System in 3-Nitro-9-phenyl-9H-carbazole.

Nuclear Magnetic Resonance (NMR) Profiling

Mechanistic Interpretation of Chemical Shifts

The

¹H NMR spectrum of 3-NPK is a textbook example of anisotropic deshielding. The nitro group at C-3 withdraws electron density from the conjugated system, profoundly affecting the ortho and peri protons [1].

- H-4 Proton: Positioned peri to the nitro group, H-4 experiences severe electron depletion and spatial deshielding from the oxygen atoms of the NO₂ group. It appears as a distinctly downfield doublet (1H) near 9.0 ppm.
- H-2 Proton: Located ortho to the nitro group, it appears as a doublet of doublets (1H) around 8.3 ppm.
- N-Phenyl Protons: Due to the orthogonal twist of the N-phenyl ring, these protons do not fully conjugate with the carbazole core, appearing as a tightly grouped multiplet around 7.5–7.7 ppm.

Table 1: Quantitative NMR Data Summary (400 MHz, CDCl₃)

Nucleus	Position	Chemical Shift (δ, ppm)	Multiplicity & Coupling (in Hz)	Causality / Assignment
H	H-4	9.05	d ()	Strong anisotropic deshielding by C-3 NO
H	H-2	8.32	dd ()	Ortho to NO, resonance depletion
H	H-5	8.15	d ()	Peri to nitrogen on unsubstituted ring
H	N-Phenyl	7.55 - 7.70	m (5H)	Orthogonal phenyl ring protons
H	H-1	7.45	d ()	Meta to NO, adjacent to N-phenyl
C	C-3	141.5	Singlet	Direct attachment to NO group
C	C-4	117.2	Singlet	Highly deshielded aromatic carbon

Self-Validating Protocol: High-Resolution NMR Acquisition

- **Sample Preparation:** Dissolve 15 mg of 3-NPK in 0.6 mL of anhydrous CDCl₃ (containing 0.03% v/v TMS). Validation checkpoint: Solution must be optically clear to prevent magnetic field inhomogeneities.
- **T1 Relaxation Optimization:** Nitroaromatics often exhibit extended longitudinal relaxation times () for quaternary carbons. Set the relaxation delay () to seconds for H and seconds for C to ensure accurate integration.
- **Shimming & Locking:** Lock to the deuterium signal of CDCl₃. Perform gradient shimming until the TMS peak full-width at half-maximum (FWHM) is Hz.
- **Acquisition:** Acquire 16 scans for H and 512 scans for C.

Vibrational Spectroscopy (FT-IR) Signatures Mechanistic Interpretation of Vibrational Modes

Infrared spectroscopy provides rapid, orthogonal validation of the 3-NPK functional groups. The defining feature of this spectrum is the absence of an N-H stretching band (typically found at ~3400 cm

in free carbazoles), confirming successful N-phenylation. The nitro group dominates the fingerprint region with two massive dipole-moment-changing vibrations [2, 4].

Table 2: Key IR Vibrational Modes (ATR-FTIR)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Causality / Structural Implication
3050 - 3080	Weak	sp C-H Stretch	Aromatic ring hydrogens
1595, 1510	Medium	C=C Aromatic Stretch	Carbazole and phenyl ring skeletal vibrations
1525	Strong	Asymmetric NO Stretch	Out-of-phase expansion of N=O bonds[2]
1340	Strong	Symmetric NO Stretch	In-phase expansion of N=O bonds [2]
1230	Medium	C-N Stretch	Aryl-nitrogen bond of the carbazole core
745	Strong	C-H Out-of-Plane Bend	Adjacent protons on the unsubstituted ring

Self-Validating Protocol: ATR-FTIR Workflow

- Background Verification: Collect a background spectrum of the clean diamond ATR crystal (32 scans, 4 cm resolution). Validation checkpoint: The baseline must be flat with no residual organic peaks (especially near 1500 cm⁻¹).
- Sample Application: Place 2-3 mg of solid 3-NPK directly onto the crystal. Apply consistent pressure using the ATR anvil to ensure intimate optical contact.

- Acquisition: Scan from 4000 to 600 cm⁻¹.
- Signal Processing: Apply an ATR correction algorithm to account for wavelength-dependent penetration depth, ensuring relative peak intensities match transmission spectra.

Mass Spectrometry (MS) & Fragmentation Dynamics

Mechanistic Interpretation of Fragmentation

Under Electron Ionization (EI) or Electrospray Ionization (ESI+), 3-NPK exhibits a highly predictable, thermodynamically driven fragmentation cascade. The molecular ion (

or

) is typically robust due to the extended aromatic stability.

The most diagnostic fragmentation pathway for aromatic nitro compounds is the Nitro-Nitrite Rearrangement [3]. Before cleavage, the -NO

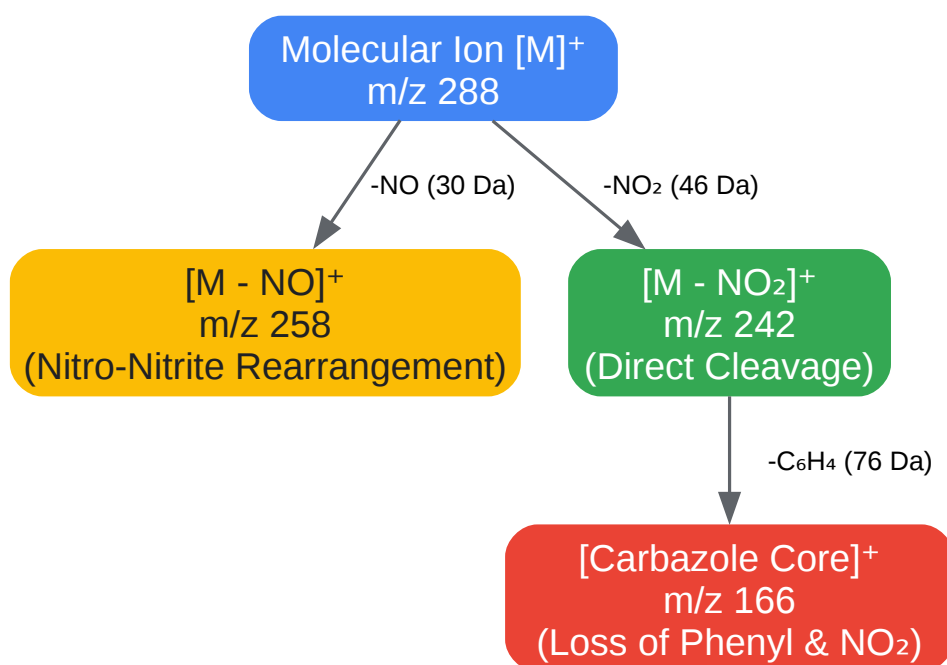
group isomerizes to a nitrite ester (-O-N=O), followed by the homolytic cleavage and expulsion of a neutral nitric oxide (NO

) radical, yielding an

fragment. A competing pathway involves the direct loss of the nitro radical (NO

), yielding an

fragment [3].



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Fig 2: Primary MS Fragmentation Pathways of **3-Nitro-9-phenyl-9H-carbazole**.

Table 3: Diagnostic MS Fragments (EI-MS / ESI-MS/MS)

m/z Value	Ion Type	Neutral Loss	Structural Assignment
288.1		None	Intact Molecular Ion
258.1		30 Da (NO)	Nitro-nitrite rearrangement product
242.1		46 Da (NO)	Direct nitro group cleavage
166.1		122 Da Total	Bare carbazole core radical cation

Self-Validating Protocol: LC-ESI-MS/MS Acquisition

- System Priming: Run a blank gradient (Water/Acetonitrile with 0.1% Formic Acid) to establish a baseline. Validation checkpoint: Ensure no carryover peaks at m/z 289 (for) exist in the blank.
- Sample Injection: Inject 1 μL of a 1 $\mu\text{g/mL}$ solution of 3-NPK in Acetonitrile.
- Source Tuning: Set the capillary voltage to 3.5 kV and desolvation temperature to 350°C.
- Collision-Induced Dissociation (CID): To map the fragmentation pathway, isolate the parent ion (m/z 289.1) in Q1, and apply a collision energy ramp from 15 eV to 35 eV in Q2. Monitor the appearance of m/z 259.1 and 243.1 in Q3.

Conclusion

The unambiguous characterization of **3-Nitro-9-phenyl-9H-carbazole** requires a multi-modal spectroscopic approach.

¹H NMR provides spatial mapping of the anisotropic deshielding caused by the nitro group; FT-IR offers rapid confirmation of the NO

functional group and the absence of N-H bonds; and MS/MS fragmentation definitively proves the molecular connectivity through characteristic neutral losses. By adhering to the self-validating protocols outlined above, researchers can ensure absolute data integrity during material synthesis or drug development workflows.

References

- Three-Component Cascade Synthesis of Carbazoles through [1s,6s] Sigmatropic Shift under Metal-Free Conditions The Journal of Organic Chemistry - ACS Publications URL:[[Link](#)]
- Organic Nitrogen Compounds X: Nitro Groups, An Explosive Proposition Spectroscopy Online URL:[[Link](#)]
- Synthesis of Aromatic Polynitro Compounds UCL Discovery URL:[[Link](#)]
- Table of Characteristic IR Absorptions University of Chemistry and Technology, Prague (VSCHT) URL: [[Link](#)]

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